

Personal protective equipment for handling Calcium arsenate

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Compound of Interest

Compound Name: Calcium arsenate

Cat. No.: B147906

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Essential Safety and Handling Guide for Calcium Arsenate

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **Calcium Arsenate** ($\text{Ca}_3(\text{AsO}_4)_2$), a highly toxic inorganic compound. Adherence to these procedures is essential to ensure personnel safety and environmental protection in the laboratory setting. **Calcium arsenate** is classified as a toxic and carcinogenic substance, requiring stringent control measures to prevent exposure.^{[1][2][3]}

Hazard Summary

Calcium arsenate is toxic if swallowed or inhaled and may be harmful in contact with skin.^[1] It is a confirmed human carcinogen, suspected of damaging fertility or the unborn child, and can cause damage to organs through single or repeated exposure.^{[1][2][4]} It is also very toxic to aquatic life with long-lasting effects.^{[1][5]}

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory when handling **calcium arsenate** to minimize exposure.

Quantitative Exposure Limits

Jurisdiction	Exposure Limit Type	Value
ACGIH TLV	TWA	0.01 mg/m ³ [1] [3]
OSHA PEL	Ceiling	0.002 mg/m ³ [1]
NIOSH IDLH	5 mg/m ³ [1]	

Recommended Personal Protective Equipment

Protection Type	Specification	Rationale
Respiratory Protection	A NIOSH/MSHA approved supplied-air respirator with a full facepiece operated in a pressure-demand or other positive-pressure mode is required where exposure may exceed 0.002 mg/m ³ . ^[6] For escape situations, an air-purifying, full-facepiece respirator with an N100, R100, or P100 filter can be used. ^[7]	To prevent inhalation of toxic dust particles.
Hand Protection	Impervious gloves such as natural rubber, nitrile rubber, neoprene, or PVC should be worn. ^{[1][3]} Gloves must be inspected before use. ^[1]	To prevent skin contact and absorption.
Eye Protection	Wear safety glasses with side shields or chemical safety goggles. ^{[1][3]}	To protect eyes from dust particles.
Skin and Body Protection	Wear appropriate personal protective clothing to prevent skin contact. ^[8] This includes a lab coat, and in cases of potential significant exposure, a fully protective impervious suit. ^[3]	To prevent contamination of personal clothing and skin.

Operational Plan for Handling Calcium Arsenate

A systematic approach to handling **calcium arsenate** is crucial for safety.

1. Preparation and Engineering Controls:

- Work with **calcium arsenate** must be conducted in a designated area, such as a chemical fume hood, to ensure adequate ventilation.[1][9]
- Establish a regulated and marked area for handling, use, and storage as required by OSHA Standard 29 CFR 1910.1018.[6]
- Ensure that an eyewash station and emergency shower are readily accessible in the immediate work area.[6]

2. Handling Procedures:

- Obtain special instructions before use and do not handle until all safety precautions have been read and understood.[1]
- Wear all required personal protective equipment before handling the substance.[1]
- Avoid the formation of dust during handling.[1][9]
- Do not eat, drink, or smoke in the designated handling area.[1][6]
- Wash hands and any exposed skin thoroughly after handling.[1][5]

3. Storage:

- Keep the container tightly closed in a dry, cool, and well-ventilated place.[1][9]
- Store away from incompatible materials such as active metals (iron, aluminum, zinc) and oxidizing agents.[6]

4. Disposal Plan:

- **Calcium arsenate** and its containers must be disposed of as hazardous waste.[5][6]
- Do not allow the material to be released into the environment.[1][3]
- Sweep up spilled material, avoiding dust formation, and place it into suitable, sealed containers for disposal.[1][6]

- Contact your institution's environmental health and safety department or a licensed professional waste disposal service to ensure disposal is in accordance with local, state, and federal regulations.[6]

Emergency Response Plan

Immediate action is critical in the event of an emergency involving **calcium arsenate**.

Spill Response:

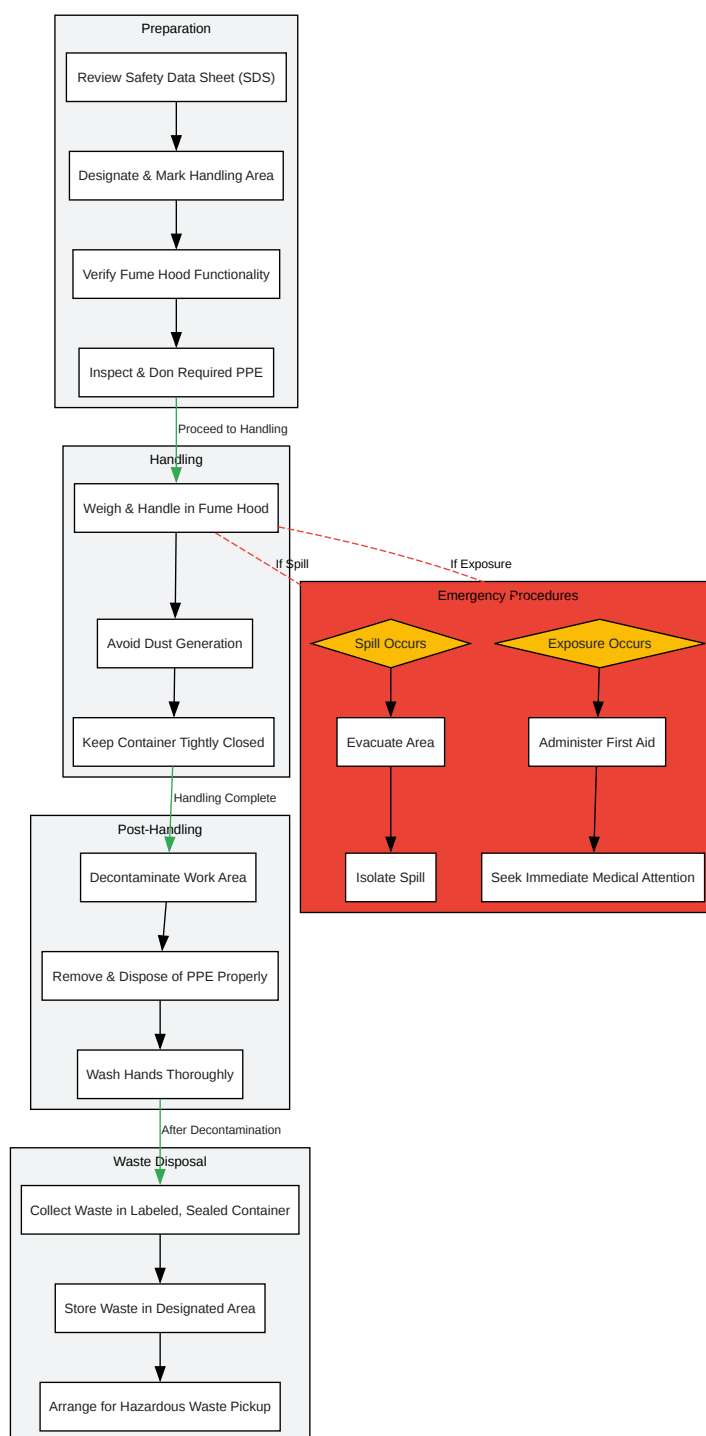
- Evacuate: Immediately evacuate non-essential personnel from the spill area.[6]
- Isolate: Isolate the spill or leak area for at least 25 meters (75 feet) for solids.[10]
- Ventilate: Ventilate the area.
- Protect: Wear appropriate PPE, including respiratory protection, before attempting to clean up the spill.
- Contain: Cover the spill with a plastic sheet to prevent spreading.[10] Moisten the spilled material or use a HEPA-filter vacuum for cleanup to avoid generating dust.[2]
- Collect: Carefully collect the material in sealed containers for disposal as hazardous waste.[6]
- Decontaminate: Wash the spill area thoroughly after cleanup is complete.[6]

Exposure Response:

- Inhalation: Move the victim to fresh air immediately.[10] If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.[10]
- Skin Contact: Immediately wash the contaminated skin with plenty of soap and water for at least 15 minutes.[8][11] Remove contaminated clothing. Seek immediate medical attention.[1]

- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[8][11] Seek immediate medical attention.[1]
- Ingestion: Do NOT induce vomiting. Immediately call a poison center or doctor.[1] If the victim is conscious, rinse their mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[1]

Workflow for Safe Handling of Calcium Arsenate



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